

Proper Disposal of D149 Dye: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	D149 Dye	
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Researchers and scientists handling **D149 dye** must adhere to stringent disposal procedures to ensure laboratory safety and environmental protection. This guide provides essential information on the proper disposal of **D149 dye**, a metal-free organic sensitizer commonly used in dye-sensitized solar cells.

Key Properties of D149 Dye

Understanding the characteristics of **D149 dye** is the first step toward safe handling and disposal. The following table summarizes its key quantitative data.

Property	Value	Source
Molecular Formula	C42H35N3O4S3	[1]
Molecular Weight	741.94 g/mol	[1]
Appearance	Light brown to black solid	[1]
Storage Class	11 - Combustible Solids	[2]
Water Solubility	< 0.1 mg/mL (insoluble)	[1]
German Water Hazard Class (WGK)	3 (severe hazard to water)	[2]

Experimental Protocol for Disposal







Important Note: This protocol provides general guidance. Always consult your institution's Environmental Health & Safety (EHS) department and adhere to local, state, and federal regulations for chemical waste disposal.

- 1. Personal Protective Equipment (PPE):
- Wear standard laboratory PPE, including safety glasses with side shields, a lab coat, and nitrile gloves.
- 2. Waste Segregation and Collection:
- Solid Waste: Collect any solid **D149 dye**, contaminated materials (e.g., weighing paper, gloves, paper towels), and empty containers in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing D149 dye in a separate, sealed, and clearly
 labeled hazardous waste container. Do not mix with other solvent waste streams unless
 explicitly permitted by your institution's EHS guidelines. Given its insolubility in water, avoid
 aqueous disposal.[1]
- Labeling: Label waste containers with "Hazardous Waste," the full chemical name ("D149 Dye"), and the primary hazards (e.g., "Combustible Solid," "Marine Pollutant").
- 3. Treatment of Unexhausted Dye Baths (if applicable):
- For unexhausted dye solutions, treatment to precipitate the dye may be an option prior to collection. A common method for organic dyes involves using flocculants or coagulants to cause the dye to bind and settle. The resulting sludge can then be disposed of as solid waste, and the clarified liquid should be collected as hazardous liquid waste. Consult your EHS department for approved procedures.

4. Final Disposal:

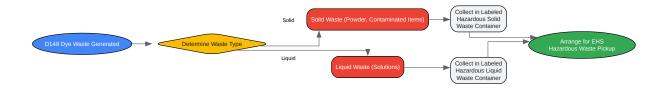
 Arrange for the pickup and disposal of the hazardous waste containers through your institution's EHS department or a licensed hazardous waste disposal company.



 Never dispose of D149 dye down the drain or in regular trash.[3] Its high water hazard class indicates a significant risk to aquatic environments.[2][4]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **D149 dye** waste.



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D149 Dye Disposal Workflow

By following these procedures, researchers can minimize risks and ensure the safe and environmentally responsible disposal of **D149 dye**.

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